

Chlorthal-Dimethyl: A Comprehensive Toxicological Profile in Non-Target Organisms

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Compound of Interest

Compound Name: Chlorthal

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Chlorthal-dimethyl, also known as DCPA or Dacthal, is a pre-emergent herbicide used to control annual grasses and some broadleaf weeds. Its widespread use has prompted concerns about its potential impact on non-target organisms. This technical guide provides a comprehensive overview of the toxicological profile of **chlorthal**-dimethyl in various non-target species, including birds, aquatic organisms, and soil inhabitants. The information presented herein is intended to serve as a critical resource for researchers, scientists, and professionals involved in drug development and environmental risk assessment. This document summarizes key toxicological data, details the experimental protocols used to generate this data, and provides visual representations of experimental workflows.

Data Presentation: Quantitative Toxicology

The following tables summarize the acute and chronic toxicity of **chlorthal**-dimethyl and its primary degradation product, tetrachloroterephthalic acid (TPA), to a range of non-target organisms. Data for the other major degradation product, monomethyl tetrachloroterephthalic acid (MTP), is limited in the available scientific literature.

Table 1: Avian Toxicity of **Chlorthal**-Dimethyl

Species	Test Type	Endpoint	Value (mg/kg bw)	Toxicity Classification
Bobwhite Quail (Colinus virginianus)	Acute Oral	LD50	>2000	Practically Non-toxic
Mallard Duck (Anas platyrhynchos)	Acute Oral	LD50	>2000	Practically Non-toxic
Bobwhite Quail (Colinus virginianus)	Dietary	LC50 (5-day)	>5000 ppm	Practically Non-toxic
Mallard Duck (Anas platyrhynchos)	Dietary	LC50 (5-day)	>5000 ppm	Practically Non-toxic

Table 2: Aquatic Toxicity of **Chlorthal**-Dimethyl and TPA

Species	Chemical	Test Type	Endpoint	Value (mg/L)	Toxicity Classification
Rainbow Trout (Oncorhynchus mykiss)	Chlorthal-dimethyl	96-hour Acute	LC50	>10	Slightly Toxic
Bluegill Sunfish (Lepomis macrochirus)	Chlorthal-dimethyl	96-hour Acute	LC50	>10	Slightly Toxic
Water Flea (Daphnia magna)	Chlorthal-dimethyl	48-hour Acute	EC50	8.3[1]	Moderately Toxic
Green Algae (Selenastrum capricornutum)	Chlorthal-dimethyl	72-hour Growth Inhibition	EC50	>1.0	Moderately to Slightly Toxic
Fish (various)	TPA	96-hour Acute	LC50	798 - 1640[2]	Practically Non-toxic
Water Flea (Daphnia magna)	TPA	48-hour Acute	EC50	>982[2]	Practically Non-toxic
Green Algae (Scenedesmus subspicatus)	TPA	96-hour Growth Inhibition	NOEC	>1000[2]	Practically Non-toxic

Table 3: Soil Organism Toxicity of **Chlorthal**-Dimethyl and TPA

Species	Chemical	Test Type	Endpoint	Value (mg/kg soil)	Toxicity Classification
Earthworm (Eisenia fetida)	Chlorthal-dimethyl	14-day Acute	LC50	>1000	Practically Non-toxic
Earthworm (Eisenia fetida)	TPA	14-day Acute	LC50	>1000	Practically Non-toxic

Experimental Protocols

The toxicological data presented in this guide are primarily derived from studies conducted following standardized guidelines from the Organisation for Economic Co-operation and Development (OECD) and the United States Environmental Protection Agency (US EPA). The following sections detail the methodologies for key experiments.

Avian Acute Oral Toxicity Test (OECD Guideline 223)

This test is designed to determine the acute oral toxicity (LD50) of a substance to birds.

- **Test Species:** Typically, a gallinaceous species like the Bobwhite Quail (*Colinus virginianus*) or an anatid species like the Mallard Duck (*Anas platyrhynchos*) is used.
- **Animal Housing:** Birds are housed in cages under controlled conditions of temperature, humidity, and a 12-hour light/12-hour dark cycle.
- **Dosage and Administration:** The test substance is administered as a single oral dose, usually via gavage. A range of dose levels is used to determine the dose that is lethal to 50% of the test population.
- **Observation Period:** Birds are observed for a period of 14 days for signs of toxicity and mortality.
- **Data Collection:** Body weight, food consumption, and any clinical signs of toxicity are recorded. A gross necropsy is performed on all birds that die during the study and on all

surviving birds at the end of the observation period.

Avian Dietary Toxicity Test (OECD Guideline 205)

This study assesses the toxicity of a substance when administered in the diet over a short period.

- **Test Species:** Similar to the acute oral test, Bobwhite Quail or Mallard Ducks are commonly used.
- **Procedure:** The test substance is mixed into the diet at various concentrations and fed to the birds for five days, followed by a three-day observation period on a clean diet.
- **Endpoints:** The primary endpoint is the LC50, the concentration in the diet that is lethal to 50% of the birds. Body weight, food consumption, and signs of toxicity are also monitored.

Fish Acute Toxicity Test (OECD Guideline 203)

This test evaluates the acute toxicity of a substance to fish.

- **Test Species:** Commonly used species include Rainbow Trout (*Oncorhynchus mykiss*) and Bluegill Sunfish (*Lepomis macrochirus*).
- **Test System:** The test is conducted in a static, semi-static, or flow-through system. Water quality parameters such as temperature, pH, and dissolved oxygen are monitored.
- **Exposure:** Fish are exposed to a range of concentrations of the test substance for 96 hours.
- **Endpoint:** The primary endpoint is the LC50, the concentration of the substance that is lethal to 50% of the fish within the 96-hour exposure period. Observations for mortality and sublethal effects are made at 24, 48, 72, and 96 hours.

Daphnia sp. Acute Immobilisation Test (OECD Guideline 202)

This test assesses the acute toxicity of a substance to aquatic invertebrates.

- **Test Organism:** *Daphnia magna*, a small freshwater crustacean, is the standard test organism.
- **Procedure:** Neonates (<24 hours old) are exposed to a series of concentrations of the test substance for 48 hours.
- **Endpoint:** The primary endpoint is the EC50, the concentration at which 50% of the daphnids are immobilized (unable to swim). Observations are made at 24 and 48 hours.

Algal Growth Inhibition Test (OECD Guideline 201)

This study evaluates the effect of a substance on the growth of freshwater algae.

- **Test Organism:** A common test species is the green alga *Selenastrum capricornutum* (now known as *Raphidocelis subcapitata*).
- **Methodology:** Algal cultures are exposed to various concentrations of the test substance for 72 hours under controlled light and temperature conditions.
- **Endpoint:** The EC50 is determined based on the inhibition of algal growth, which can be measured by cell counts, fluorescence, or other measures of biomass.

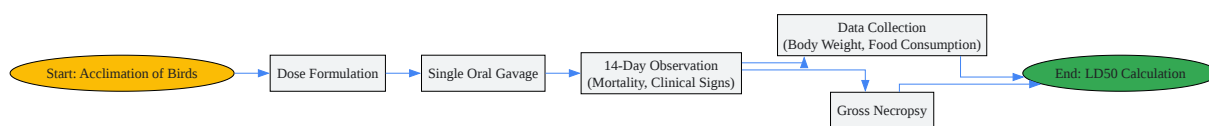
Earthworm Acute Toxicity Test (OECD Guideline 207)

This test determines the acute toxicity of a substance to earthworms.

- **Test Organism:** The compost worm *Eisenia fetida* is the standard species.
- **Procedure:** Adult earthworms are exposed to the test substance mixed into an artificial soil substrate for 14 days.
- **Endpoint:** The LC50, the concentration of the substance in the soil that is lethal to 50% of the earthworms, is determined. Observations for mortality and behavioral changes are made at 7 and 14 days.

Signaling Pathways and Experimental Workflows

To visually represent the methodologies and logical relationships in toxicological testing, the following diagrams have been generated using the Graphviz DOT language.



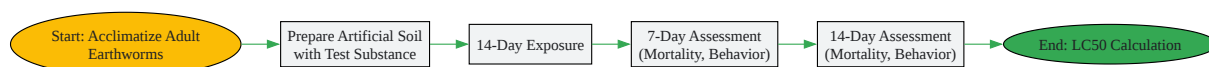
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Avian Acute Oral Toxicity Test Workflow (OECD 223)



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Daphnia sp. Acute Immobilisation Test Workflow (OECD 202)



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Earthworm Acute Toxicity Test Workflow (OECD 207)

Conclusion

Chlorthal-dimethyl generally exhibits low to moderate acute toxicity to a range of non-target organisms. Its primary degradation product, TPA, appears to be of lower toxicological concern. However, the moderate toxicity to some aquatic invertebrates highlights the need for careful consideration of its environmental fate and potential for exposure in aquatic ecosystems. The

data and protocols presented in this guide provide a robust foundation for informed risk assessment and future research into the ecotoxicological effects of this herbicide.

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